

Application Notes and Protocols for Movellan (IK-930) in Animal Research Models

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Compound of Interest

Compound Name: *Movellan*
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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The clinical development of **Movellan** (IK-930) was discontinued by Ikena Oncology in May 2024.^[1] These application notes are for research purposes only and summarize preclinical findings.

Introduction

Movellan (also known as IK-930) is a potent, selective, and orally bioavailable small molecule inhibitor of the TEA Domain (TEAD) family of transcription factors.^{[2][3]} It represents a targeted therapy approach against cancers driven by the Hippo signaling pathway.^[3] Dysregulation of the Hippo pathway leads to the activation of the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional co-activator with PDZ-binding motif), which then bind to TEAD to drive the expression of genes involved in cell proliferation, survival, and migration.^{[4][5][6]} IK-930 is a TEAD1-selective inhibitor that functions by blocking the autopalmitoylation of TEAD, a critical post-translational modification for its stability and function, thereby inhibiting TEAD-dependent gene transcription.^{[6][7][8]}

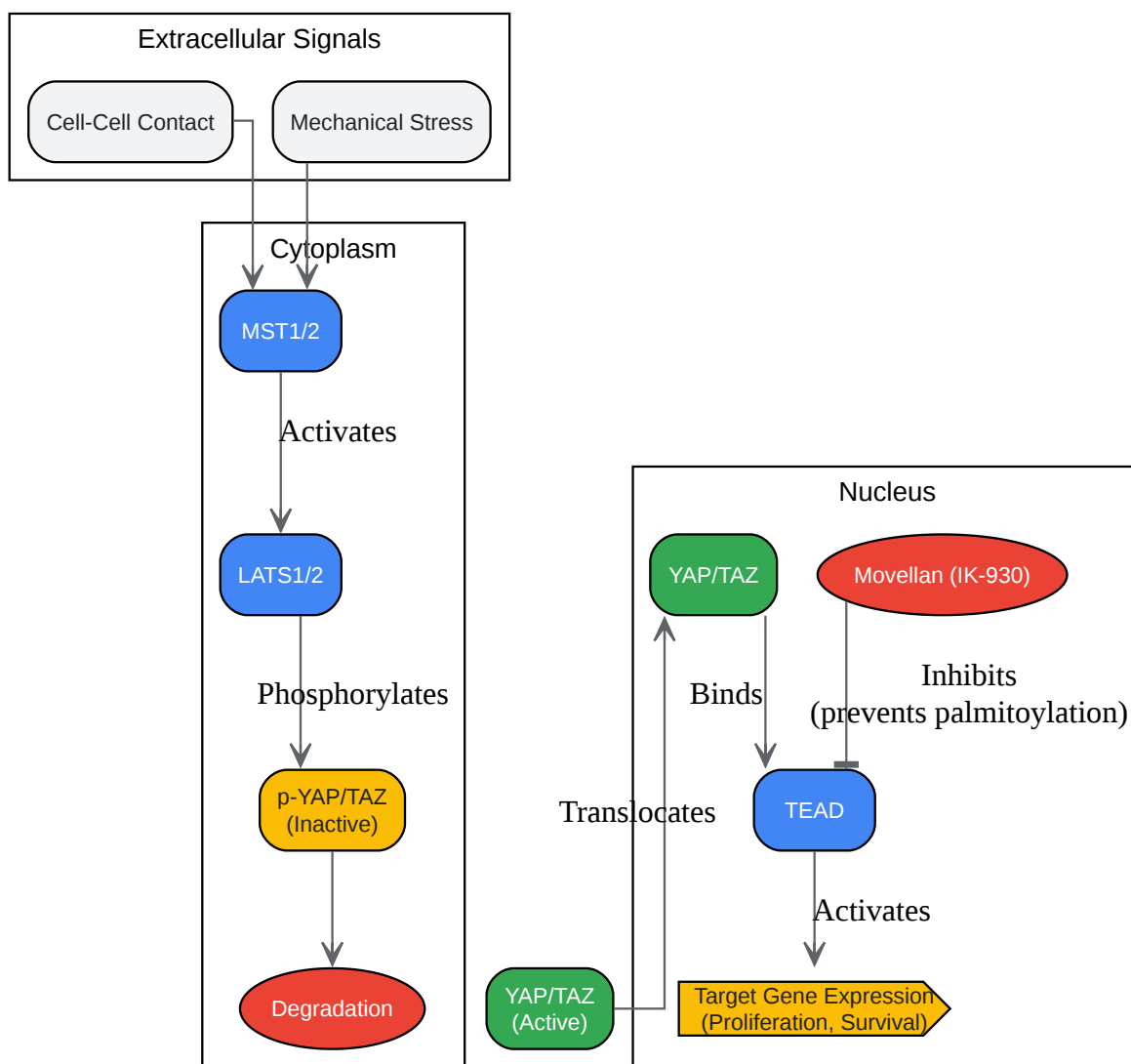
These notes provide a comprehensive overview of the application of **Movellan** in preclinical animal models based on available data.

Mechanism of Action and Signaling Pathway

Movellan targets the Hippo signaling pathway, a key regulator of organ size and tissue homeostasis. In many cancers, this pathway is inactivated, leading to the nuclear translocation of YAP and TAZ.^{[4][6]} Nuclear YAP/TAZ associate with TEAD transcription factors to promote the expression of pro-oncogenic genes.^[5]

Movellan (IK-930) is designed to disrupt this process. It selectively binds to a lipid pocket on TEAD1, preventing its autopalmitylation.^[8] This inhibition renders TEAD unstable and unable to effectively bind with YAP/TAZ, thus suppressing the transcription of downstream target genes.^{[6][7]}

Hippo Signaling Pathway and Movellan's Point of Intervention



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Caption: The Hippo signaling pathway and the inhibitory action of **Movellan** (IK-930) on TEAD.

Quantitative Data from Preclinical Studies

Movellan has demonstrated significant anti-tumor activity in various preclinical cancer models. The following tables summarize key quantitative data from these studies.

In Vitro Potency			
Cell Line	EC50		
MCF7	1.6 nM[4]		
In Vivo Efficacy in Xenograft Models			
Cancer Model	Animal Model	Dosage and Administration	Tumor Growth Inhibition (TGI)
NCI-H226 (Mesothelioma)	Xenograft Mouse	30 mg/kg, once daily, oral	>100%[4]
NCI-H226 (Mesothelioma)	Xenograft Mouse	100 mg/kg, once daily, oral	>100%[4]
MSTO-211H (Mesothelioma)	CDX Mouse	3, 10, and 30 mg/kg, once daily, oral	67%, 108%, 105% respectively[9]
NCI-H266 (Cancer Type Not Specified)	CDX Mouse	3, 10, and 30 mg/kg, once daily, oral	117% at 30 mg/kg[9]
LU-99 (KRAS G12C)	CDX Mouse	10 and 30 mg/kg, once daily, oral (in combination with AMG-510)	Synergistic anti-tumor activity[9]

Note: TGI > 100% indicates tumor regression.

Experimental Protocols

The following are generalized protocols for the application of **Movellan** in animal research, based on common practices for oral administration of small molecule inhibitors in xenograft models.

Animal Model and Husbandry

- Species: Immunocompromised mice (e.g., NOD-scid gamma (NSG), nude mice) are commonly used for xenograft studies.
- Housing: Animals should be housed in a specific pathogen-free (SPF) facility with controlled temperature, humidity, and a 12-hour light/dark cycle. Cages, bedding, food, and water should be autoclaved.
- Acclimatization: Allow animals to acclimatize for at least one week before the start of the experiment.

Xenograft Tumor Implantation

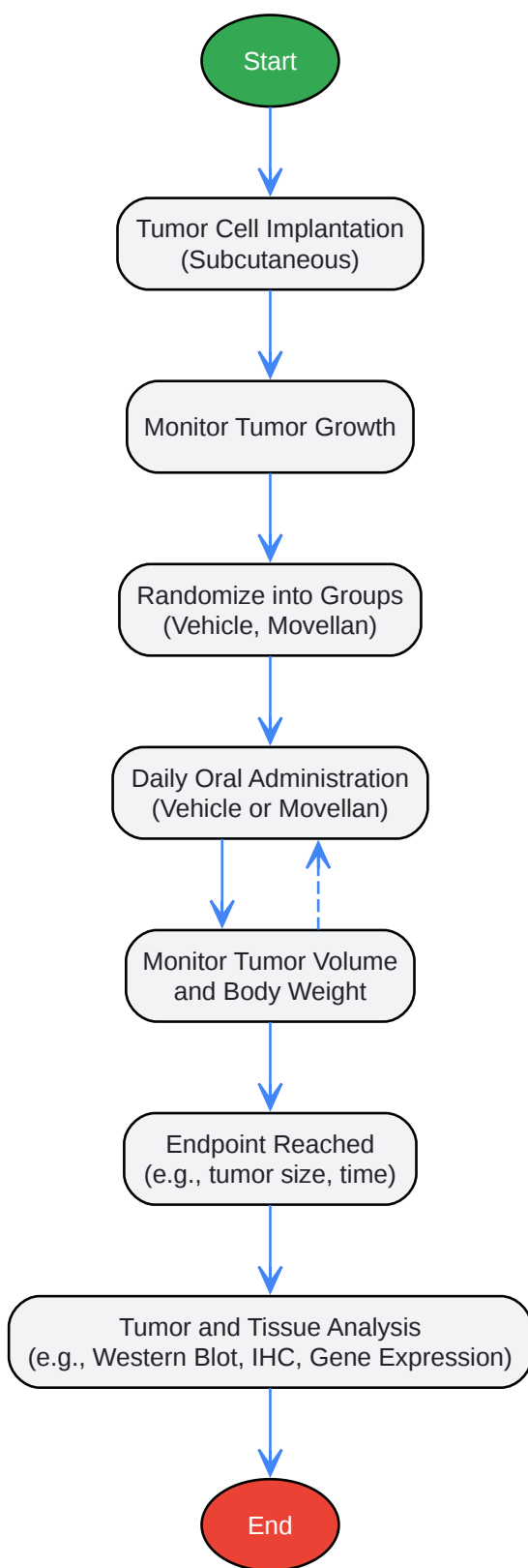
- Cell Culture: Culture the desired human cancer cell line (e.g., NCI-H226, MSTO-211H) under sterile conditions according to the supplier's recommendations.
- Cell Preparation: Harvest cells during the logarithmic growth phase. Resuspend the cells in a suitable medium, such as a 1:1 mixture of serum-free medium and Matrigel, at a concentration of $1-10 \times 10^6$ cells per 100-200 μL .
- Implantation: Subcutaneously inject the cell suspension into the flank of the anesthetized mice.
- Tumor Growth Monitoring: Monitor tumor growth by measuring the tumor volume with calipers 2-3 times per week. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Randomization: Once tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the animals into treatment and control groups.

Movellan (IK-930) Formulation and Administration

- Formulation: The specific vehicle for IK-930 is not detailed in the provided search results. A common practice for oral small molecule inhibitors is to formulate them in a vehicle such as 0.5% methylcellulose with 0.2% Tween 80 in sterile water. The formulation should be prepared fresh daily or as stability data allows.
- Dosage: Based on preclinical data, effective oral doses range from 3 mg/kg to 100 mg/kg.[4]
[9] The optimal dose will depend on the specific cancer model and experimental goals.

- Administration: Administer the formulated **Movellan** or vehicle control orally (p.o.) once daily using a gavage needle. The volume of administration should be appropriate for the size of the animal (e.g., 5-10 mL/kg for mice).[\[10\]](#)

Experimental Workflow



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Caption: A typical experimental workflow for evaluating **Movellan** in a xenograft mouse model.

Monitoring and Endpoint Analysis

- Tumor Growth: Continue to measure tumor volume 2-3 times per week.
- Body Weight: Monitor the body weight of the animals regularly as an indicator of toxicity.[\[4\]](#)
- Clinical Observations: Observe the animals daily for any signs of distress or adverse effects.
- Endpoint: The experiment may be terminated when tumors in the control group reach a specific size, after a predetermined duration of treatment, or if signs of excessive toxicity are observed.
- Tissue Collection: At the endpoint, euthanize the animals and collect tumors and other relevant tissues for further analysis.
- Pharmacodynamic Analysis: To confirm target engagement, analyze tumor tissue for the downregulation of TEAD target genes (e.g., CTGF, CYR61) using methods like qRT-PCR or Western blotting for protein expression.[\[7\]](#)[\[11\]](#)
- Histology and Immunohistochemistry (IHC): Fix tissues in formalin and embed in paraffin for histological examination and IHC staining to assess tumor morphology, proliferation (e.g., Ki-67), and apoptosis (e.g., cleaved caspase-3).

Combination Therapy

Preclinical studies have suggested that **Movellan** may have synergistic effects when combined with other targeted therapies. For example, in KRAS or EGFR mutated tumors, combining IK-930 with MEK or EGFR inhibitors, respectively, enhanced apoptosis and in vivo anti-tumor activity.[\[2\]](#)[\[7\]](#) Researchers designing studies with **Movellan** may consider exploring such combination strategies.

Safety and Tolerability

In preclinical models, **Movellan** has been reported to be well-tolerated at effective doses, with no significant changes in body weight observed in treated mice compared to controls.[\[4\]](#) A 28-day study in monkeys showed no clinical signs of renal toxicity.[\[8\]](#) However, potential renal toxicity has been a concern with some TEAD inhibitors, and thus, monitoring renal function in longer-term studies is advisable.[\[12\]](#)

By following these guidelines and protocols, researchers can effectively apply **Movellan** in animal models to further investigate its therapeutic potential and mechanism of action in various cancer types.

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References

- 1. Ikena rolls over on Hippo | ApexOnco - Clinical Trials news and analysis [oncologypipeline.com]
- 2. sec.gov [sec.gov]
- 3. sec.gov [sec.gov]
- 4. YAP/pan-TEAD inhibitor has activity in Hippo-driven cancer models | BioWorld [bioworld.com]
- 5. aacrjournals.org [aacrjournals.org]
- 6. Frontiers | Structure-based discovery of a novel small-molecule inhibitor of TEAD palmitoylation with anticancer activity [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. sec.gov [sec.gov]
- 9. New selective pan-TEAD inhibitor exhibits antitumor activity in preclinical models | BioWorld [bioworld.com]
- 10. Administration of Substances to Laboratory Animals: Routes of Administration and Factors to Consider - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Direct and selective pharmacological disruption of the YAP–TEAD interface by IAG933 inhibits Hippo-dependent and RAS–MAPK-altered cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Targeting the Hippo Pathway: Development and Efficacy of a Novel TEAD Inhibitor in Malignant Pleural Mesothelioma [synapse.patsnap.com]
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